

# 7-Hydrazinylisoquinoline Hydrochloride: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name:	7-Hydrazinylisoquinoline hydrochloride
CAS No.:	2411640-14-5
Cat. No.:	B2687921

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This guide provides an in-depth technical overview of **7-Hydrazinylisoquinoline hydrochloride**, a heterocyclic compound of interest to researchers in medicinal chemistry and drug development. Drawing upon established principles of organic synthesis and the known bioactivity of related isoquinoline and hydrazine derivatives, this document serves as a foundational resource for the synthesis, characterization, and potential applications of this molecule.

## Chemical Identity and Physicochemical Properties

**7-Hydrazinylisoquinoline hydrochloride** is the hydrochloride salt of 7-hydrazinylisoquinoline. The salt form enhances the compound's stability and solubility in aqueous media, which is advantageous for its use in biological assays and as a starting material in further chemical synthesis.

## Chemical Identifiers

A clear identification of a chemical compound is paramount for research and regulatory purposes. The following table summarizes the key identifiers for 7-Hydrazinylisoquinoline and its hydrochloride salt.

Identifier	7-Hydrazinylisoquinoline	7-Hydrazinylisoquinoline hydrochloride
CAS Number	280120-98-1[1]	2411640-14-5[1]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> N <sub>3</sub>	C <sub>9</sub> H <sub>10</sub> ClN <sub>3</sub>
Molecular Weight	159.19 g/mol [1]	195.65 g/mol
Canonical SMILES	C1=CC2=C(C=C1NN)C=CN=C2	C1=CC2=C(C=C1NN)C=CN=C2.Cl
InChIKey	Not available	Not available

## Predicted Physicochemical Properties

While experimental data for **7-Hydrazinylisoquinoline hydrochloride** is not readily available in the literature, its physicochemical properties can be predicted based on its structure and comparison with related compounds.

Property	Predicted Value/Information
Appearance	Expected to be a crystalline solid.
Melting Point	Likely a high-melting solid, characteristic of hydrochloride salts of organic bases.
Solubility	Expected to be soluble in water and polar organic solvents like methanol and DMSO.
pKa	The isoquinoline nitrogen is basic, and the hydrazine moiety has both acidic and basic properties. The overall pKa will be influenced by both functional groups.

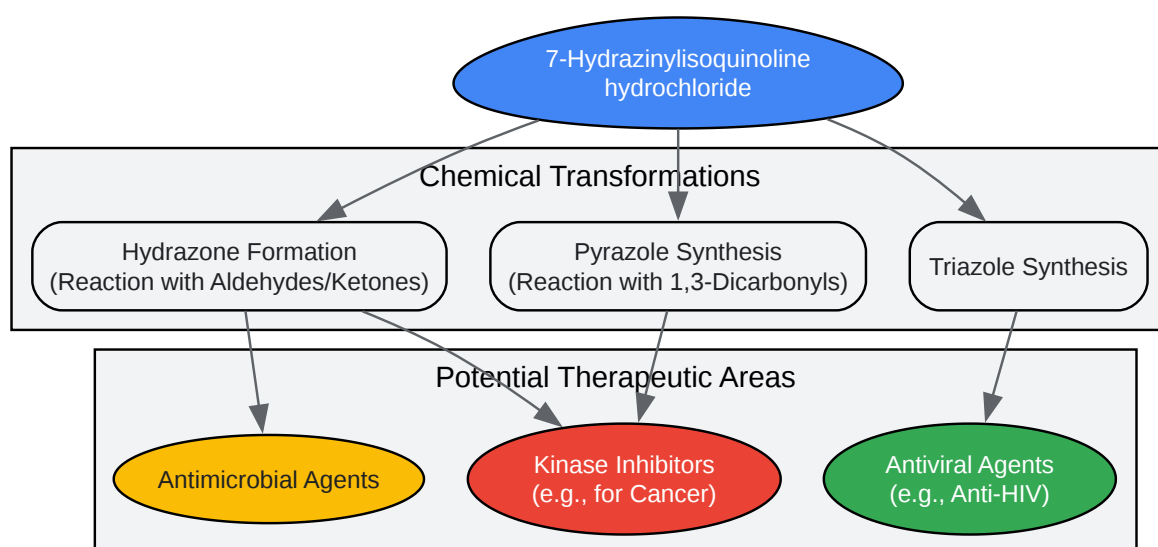
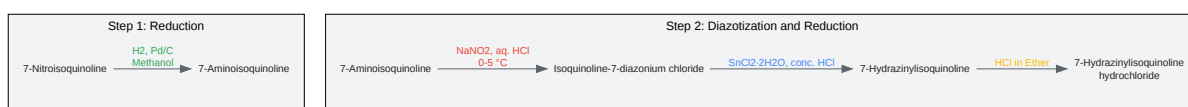
## Synthesis and Purification

A plausible and efficient synthesis of **7-Hydrazinylisoquinoline hydrochloride** can be designed based on well-established organic transformations. The proposed synthetic route starts from the commercially available 7-nitroisoquinoline and proceeds through the key intermediate, 7-aminoisoquinoline.

## Proposed Synthetic Pathway

The overall synthetic strategy involves a two-step process:

- Reduction of 7-nitroisoquinoline to 7-aminoisoquinoline.
- Diazotization of 7-aminoisoquinoline followed by reduction to yield 7-hydrazinylisoquinoline, which is then converted to its hydrochloride salt.



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Caption: Potential synthetic transformations and therapeutic applications.

## Rationale for Biological Activity

- **Kinase Inhibition:** The isoquinoline nucleus is a common scaffold in many kinase inhibitors. [2]The hydrazine group can serve as a hydrogen bond donor and acceptor, potentially interacting with key residues in the ATP-binding pocket of kinases. The synthesis of hydrazone derivatives from 7-hydrazinylisoquinoline could lead to potent and selective kinase inhibitors for cancer therapy. [3][4][5]
- **Antimicrobial and Antiviral Activity:** Hydrazone derivatives of quinolines and isoquinolines have shown promising antimicrobial and antiviral activities. [6][7]The mechanism of action can vary, but often involves the chelation of metal ions essential for microbial enzymes or interference with viral replication processes.

## Safety and Handling

As with any chemical reagent, **7-Hydrazinylisoquinoline hydrochloride** should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood.

- **Personal Protective Equipment (PPE):** Wear safety goggles, gloves, and a lab coat.
- **Inhalation:** Avoid inhaling dust.
- **Skin and Eye Contact:** Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.

## Conclusion

**7-Hydrazinylisoquinoline hydrochloride** represents a versatile and promising building block for the development of novel bioactive compounds. Its synthesis from readily available starting materials is feasible through established chemical methodologies. The presence of the reactive hydrazine group on the privileged isoquinoline scaffold opens up numerous possibilities for the synthesis of diverse chemical libraries for screening in various therapeutic areas, particularly in the fields of oncology and infectious diseases. Further research into the synthesis,

characterization, and biological evaluation of derivatives of **7-Hydrazinylisoquinoline hydrochloride** is warranted to fully explore its potential in drug discovery.

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